Technical Guide: Weinreb Amide Synthesis from Gamma-Valerolactone

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Compound of Interest

Compound Name:	*5-Hydroxy-N-methoxy-N-methylpentanamide*
Cat. No.:	*B8526471*

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Executive Summary

Gamma-valerolactone (GVL) is a robust, biomass-derived platform chemical.[1][2] Its conversion into a Weinreb amide (4-hydroxy-

-methoxy-

-methylpentanamide) is a high-value transformation, preserving the stereochemical integrity of the

-position (if chiral GVL is used) while providing a "privileged handle" for subsequent ketone synthesis.

This guide details the two primary methodologies for this ring-opening aminolysis: the classical Trimethylaluminum (

) protocol (high reliability) and the Turbo-Grignard (

) protocol (enhanced safety).

Part 1: Mechanistic Principles

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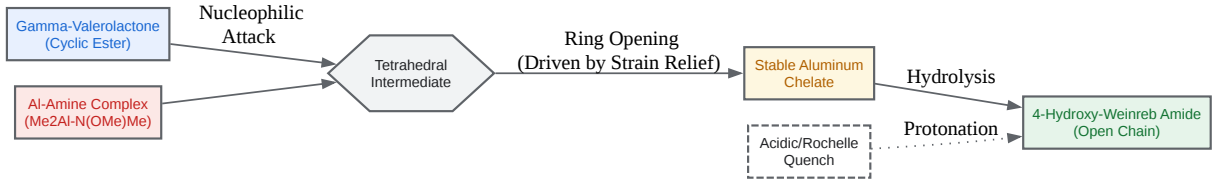
The transformation is a nucleophilic acyl substitution that results in ring opening. Unlike standard ester aminolysis, the reaction is driven by the formation of a stable metal-chelated intermediate.

The Chelation Effect

The success of this reaction relies on the Lewis Acid (Al or Mg) serving a dual role:

- Activation: It coordinates to the lactone carbonyl, increasing electrophilicity.[3]
- Stabilization: Upon ring opening, the metal coordinates between the new alkoxide and the amide carbonyl/methoxy oxygen. This stable 5-membered chelate prevents the "collapse" or reversibility often seen in ester aminolysis, driving the equilibrium toward the open-chain product.

DOT Diagram: Reaction Mechanism



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Figure 1: Mechanistic pathway of GVL ring-opening aminolysis mediated by aluminum species.

Part 2: Experimental Protocols

Method A: The Trimethylaluminum ( ) Route

Status: Gold Standard. Highest reliability for hindered or unreactive lactones.

Safety Warning:

is pyrophoric. It ignites spontaneously in air. All transfers must use strict Schlenk techniques or be performed in a glovebox.

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Reagents

- Gamma-valerolactone (1.0 equiv)
- -Dimethylhydroxylamine hydrochloride (1.2 equiv)
- Trimethylaluminum (2.0 M in Toluene/Hexanes) (1.2 - 1.5 equiv)
- Solvent: Anhydrous Dichloromethane (DCM) or Toluene.

Step-by-Step Protocol

- Complex Formation:
  - Flame-dry a round-bottom flask (RBF) and cool under Argon/Nitrogen.
  - Charge with

    -dimethylhydroxylamine hydrochloride and anhydrous DCM. Cool to 0°C.
  - Critical Step: Slowly add

    dropwise.
  - Observation: Methane gas (

) will evolve vigorously. Ensure proper venting through a bubbler.
  - Allow the mixture to stir at room temperature (RT) for 30–60 minutes. This generates the active dimethylaluminum amide species (

).
- Lactone Addition:
  - Cool the mixture back to 0°C.
  - Add GVL (neat or dissolved in minimal DCM) dropwise.
  - Remove the ice bath and stir at RT.

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- Optimization: If conversion is slow (monitored by TLC/GC), heat to reflux. GVL is relatively stable, but the ring strain usually permits RT reaction over 2–4 hours.

- The "Rochelle's Salt" Workup (Mandatory):
  - The Problem: Aluminum salts form gelatinous hydroxides (
) upon water addition, creating impossible emulsions.
  - The Solution: Cool reaction to 0°C. Carefully quench with saturated aqueous Potassium Sodium Tartrate (Rochelle's Salt).
  - Vigorous Stirring: Stir the biphasic mixture vigorously for 1–3 hours.
  - Self-Validating Sign: The cloudy emulsion will separate into two distinct, clear layers (organic vs. aqueous) once the aluminum is fully chelated by the tartrate.

- Isolation:
  - Separate layers. Extract aqueous phase with DCM (
).
  - Dry combined organics over
    or
    .
  - Concentrate in vacuo.[4]
  - Purification: Flash chromatography (EtOAc/Hexanes).[5] The product is polar due to the free hydroxyl group.

Method B: The Turbo-Grignard ( ) Route

Status: Modern Alternative. Safer, non-pyrophoric, scalable.

Reagents

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- Gamma-valerolactone (1.0 equiv)
- -Dimethylhydroxylamine hydrochloride (2.0 equiv)
- Isopropylmagnesium chloride (

) (2.0 M in THF) (4.0 equiv)
- Solvent: Anhydrous THF (

  concentration relative to GVL).

Step-by-Step Protocol

- Amine Deprotonation:
  - Suspend

    -dimethylhydroxylamine hydrochloride in THF at -20°C.
  - Add

    dropwise.
  - Stoichiometry Note: You need 1 equiv of Grignard to neutralize the HCl salt, and a second equiv to deprotonate the amine. Hence, 2.0 equiv of Grignard per 1.0 equiv of amine salt.
- Reaction:
  - Add GVL to the magnesium-amide solution at -20°C.
  - Warm to -5°C or 0°C and stir for 1–2 hours.
  - Mechanism:[6][7][8] The magnesium species acts similarly to aluminum but is slightly less Lewis acidic.
- Quench:
  - Quench with saturated aqueous

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.

- Adjust pH to ~7 with dilute HCl if necessary to solubilize magnesium salts (though tartrate can also be used here if emulsions persist).

Part 3: Data & Comparison

Feature	Method A:	Method B:
Reactivity	High (Works on hindered lactones)	Moderate (Good for GVL)
Safety Profile	Low (Pyrophoric, requires training)	High (Standard organometallic safety)
Atom Economy	Lower (Generates methane waste)	Moderate (Generates propane)
Workup Difficulty	Difficult (Requires Rochelle's salt)	Standard (Ammonium chloride)
Typical Yield	80–92%	75–85%
Cost	High (Reagent + shipping hazard)	Moderate

Product Characterization (Diagnostic Signals)

Compound: 4-hydroxy-

-methoxy-

-methylpentanamide

- Appearance: Colorless to pale yellow viscous oil.
- NMR (CDCl

  ):

  - 3.6–3.7 ppm (s, 3H,

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-OCH

) – Key identifier for Weinreb amide.

- 3.1–3.2 ppm (s, 3H,

  -CH

).

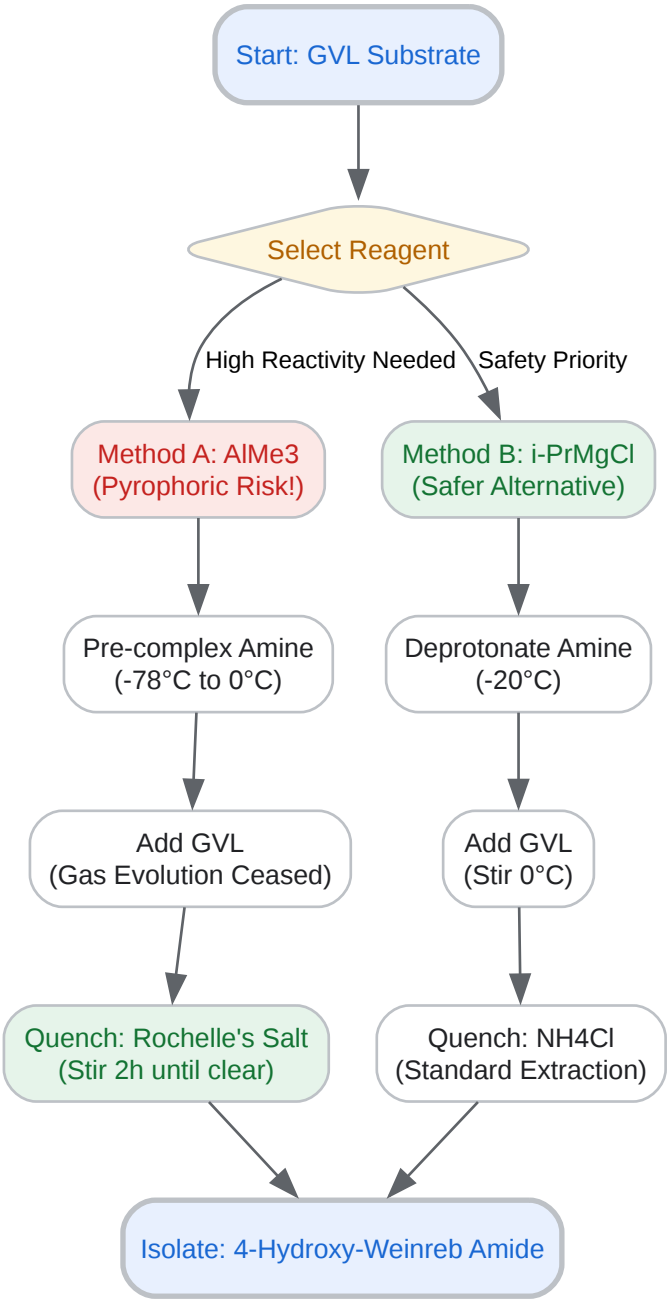
- 3.8–4.0 ppm (m, 1H, CH-OH) – Shifted downfield due to -OH.

- 1.2 ppm (d, 3H, CH

  -CH-OH).

Part 4: Experimental Workflow Visualization

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Figure 2: Decision tree and workflow for selecting the optimal synthesis route.

References

- Levin, J. I., Turos, E., & Weinreb, S. M. (1982). An alternative procedure for the aluminum-mediated conversion of esters to amides. Synthetic Communications, 12(13), 989-993. Link

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- The foundational text for AlMe3-medi

- Williams, J. M., et al. (2005). N-Methoxy-N-methylamides (Weinreb amides) from esters and lactones using isopropylmagnesium chloride. Tetrahedron Letters, 46(24), 4249-4251. Link
  - Establishes the Grignard altern

- Collum, D. B. (2006). Mechanism of the Lithium-Hexamethyldisilazide-Mediated Weinreb Amide Synthesis. Journal of the American Chemical Society, 128(46), 15026–15037. Link
  - Provides deep mechanistic insight into the stability of the metal-chelated intermedi

- Lipton, M. A., et al. (1988). Weinreb Amide Synthesis. Organic Syntheses, 67, 141. Link
  - Authoritative protocol valid

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Sources

- 1. ttk.hun-ren.hu [ttk.hun-ren.hu]
- 2. mdpi.com [mdpi.com]
- 3. LiNTf2-Catalyzed Aminolysis of Lactones with Stoichiometric Quantities of Amines [organic-chemistry.org]
- 4. Synthesis and structure of 4-hydroxy-N-isopropyltryptamine (4-HO-NiPT) and its precursors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. US5374729A - Process for preparing N-methoxy derivatives of 4-hydroxy-2,2,6,6-tetramethylpiperidine and 2,2,6,6-tetramethyl-4-piperidone - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]

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